

Diethyl Phthalate-d10: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Diethyl phthalate-d10	
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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive overview of the chemical and physical properties of **Diethyl Phthalate-d10**, its synthesis, and its application in analytical methodologies.

Diethyl Phthalate-d10 is the deuterated analogue of Diethyl Phthalate (DEP), a common plasticizer and solvent. In this isotopically labeled version, ten hydrogen atoms on the two ethyl groups have been replaced by deuterium. This substitution makes it an invaluable tool in analytical chemistry, particularly as an internal standard for mass spectrometry-based quantification of the parent compound. Its near-identical physicochemical properties to non-labeled DEP, combined with its distinct mass, allow for precise and accurate measurements in complex matrices.

Core Chemical and Physical Properties

The fundamental properties of **Diethyl Phthalate-d10** are summarized below. It is important to note that while some physical properties such as boiling and melting points are not readily available for the d10 isotopologue, they are expected to be very similar to the non-deuterated and d4-deuterated forms.

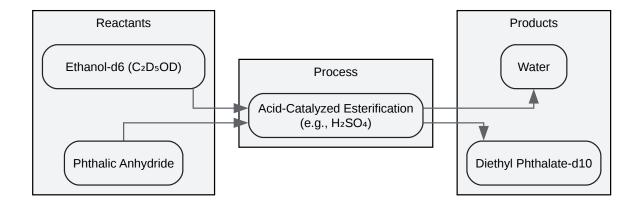


Property	Value	Source
Chemical Name	Diethyl Phthalate-d10	-
Synonyms	Bis(ethyl-d5) phthalate	[1]
CAS Number	1817006-92-0	[1]
Molecular Formula	C12H4D10O4	[1]
Molecular Weight	232.30 g/mol	[1]
Appearance	Colorless liquid	[2]
Boiling Point	~298-299 °C (estimated)	[2]
Melting Point	~ -3 °C (estimated)	
Density	~1.12 g/mL at 25 °C (estimated for d10); 1.158 g/mL at 25 °C (for d4)	[2]
Solubility	Miscible with most organic solvents; practically insoluble in water.	[2]

Synthesis of Diethyl Phthalate-d10

The synthesis of **Diethyl Phthalate-d10** typically involves the esterification of phthalic anhydride with deuterated ethanol (ethanol-d5 or ethanol-d6) in the presence of an acid catalyst, such as sulfuric acid. The use of deuterated ethanol is the key step that introduces the deuterium labels into the final molecule.





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A generalized workflow for the synthesis of **Diethyl Phthalate-d10**.

Experimental Protocols: Application in Analytical Methods

Diethyl Phthalate-d10 is predominantly used as an internal standard in quantitative analytical methods, most notably in Gas Chromatography-Mass Spectrometry (GC-MS). Its chemical similarity to the analyte of interest (non-deuterated Diethyl Phthalate) ensures that it behaves similarly during sample preparation and analysis, thus correcting for variations in extraction efficiency and instrument response.

Detailed Methodology for GC-MS Analysis of Phthalates using a Deuterated Internal Standard

This protocol is adapted from established methods for phthalate analysis in various matrices.[1] [3]

1. Sample Preparation:

- Extraction: The sample matrix (e.g., consumer product, environmental sample) is extracted with a suitable organic solvent such as hexane or a mixture of hexane and acetone.
- Internal Standard Spiking: A known amount of Diethyl Phthalate-d10 solution is added to the sample extract.

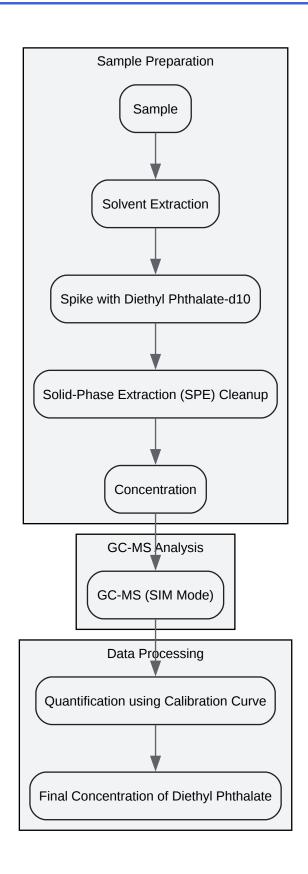
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- Cleanup (if necessary): For complex matrices, a cleanup step using solid-phase extraction (SPE) may be employed to remove interfering substances.
- Concentration: The extract is concentrated under a gentle stream of nitrogen to a final volume suitable for GC-MS analysis.
- 2. GC-MS Instrumentation and Conditions:
- Gas Chromatograph: Equipped with a capillary column suitable for phthalate analysis (e.g., 5% phenyl-methylpolysiloxane).
- Injection: Splitless injection is typically used for trace analysis to maximize sensitivity.
- Oven Temperature Program: A temperature gradient is used to separate the phthalates. For example, an initial temperature of 60°C, held for 1 minute, then ramped to 280°C at 10°C/minute, and held for 5 minutes.
- Mass Spectrometer: Operated in Selected Ion Monitoring (SIM) mode for high sensitivity and selectivity.
- 3. Data Acquisition and Analysis:
- SIM Ions: Specific ions for both Diethyl Phthalate and **Diethyl Phthalate-d10** are monitored. For Diethyl Phthalate, characteristic ions include m/z 149, 177, and 222. For **Diethyl Phthalate-d10**, the corresponding ions will be shifted by +10 mass units (m/z 159, 187, and 232).
- Quantification: A calibration curve is generated by analyzing a series of standards containing known concentrations of Diethyl Phthalate and a constant concentration of Diethyl Phthalate-d10. The ratio of the peak area of the analyte to the peak area of the internal standard is plotted against the concentration of the analyte. The concentration of Diethyl Phthalate in the sample is then determined from this calibration curve.





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Workflow for the quantitative analysis of Diethyl Phthalate using **Diethyl Phthalate-d10** as an internal standard.

Signaling Pathways and Biological Interactions

Currently, there is no known direct signaling pathway or specific biological interaction associated with **Diethyl Phthalate-d10**. Its primary role is that of an analytical tool. The biological effects of its non-deuterated counterpart, Diethyl Phthalate, have been studied, but these are outside the scope of this technical guide on the deuterated compound.

In summary, **Diethyl Phthalate-d10** is a crucial component in modern analytical laboratories for the accurate quantification of Diethyl Phthalate in a variety of samples. Its synthesis from deuterated precursors and its application as an internal standard in methods like GC-MS underscore its importance in research and regulatory monitoring.

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